

Technical Support Center: Dehydration of Lithium Chromate Dihydrate ()

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Compound of Interest

Compound Name: *Lithium chromate hydrate*

Cat. No.: *B8008385*

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Current Status: Operational Support Tier: Level 3 (Senior Application Scientist) Topic: Removal of Water of Hydration / Preparation of Anhydrous

Safety Directive (Critical)

STOP AND READ: This protocol involves Hexavalent Chromium (Cr(VI)).^[1]

- Hazard Class: Known Human Carcinogen, Strong Oxidizer.
- Mandatory PPE: N95/P100 respirator (if powder handling is open), double nitrile gloves, safety goggles, and a lab coat.
- Containment: All weighing and transfer operations must be performed inside a certified chemical fume hood.
- Waste: Do not dispose of down the drain. All waste must be segregated as "Heavy Metal / Oxidizer" waste.

The Dehydration Protocol

"Why does my sample turn into a hard yellow rock?"

The Expert Insight: Lithium Chromate Dihydrate has a "pseudo-melting" point around 74.6°C. If you heat it rapidly past this temperature, the crystal lattice collapses, and the salt dissolves in

its own water of hydration (fusion). Upon further heating, the water boils off, leaving a fused, hard anhydrous cake that is difficult to grind.

The Solution: You must dehydrate below the fusion point or use a vacuum to lower the vapor pressure required for water removal.

Optimized Workflow (Standard Operating Procedure)

Equipment Required:

- Vacuum Oven (Preferred) or Convection Oven.
- Analytical Balance (4 decimal places).
- Desiccator with active desiccant (Silica gel or).
- Glass or Porcelain weighing dish (Avoid Aluminum due to oxidation risk).

Step-by-Step Procedure

- Tare & Weigh: Weigh your empty crucible (). Add and record the initial mass ().
- The "Slow-Ramp" Dehydration:
 - Phase A (Surface Water): Set oven to 60°C for 1 hour. This removes loosely bound surface moisture without triggering fusion.
 - Phase B (Dehydration): Ramp temperature to 110°C at a rate of 1°C/min. Hold for 2–4 hours.
 - Alternative (Vacuum Oven): Set to 80°C under full vacuum (<10 mbar). This allows water removal without reaching the fusion temperature.

- Cooling (Critical): Transfer immediately to a desiccator.

is deliquescent (it pulls water from air aggressively).[2] Cooling in open air will result in immediate re-hydration.

- Verification: Weigh the cooled sample (). Calculate % mass loss.

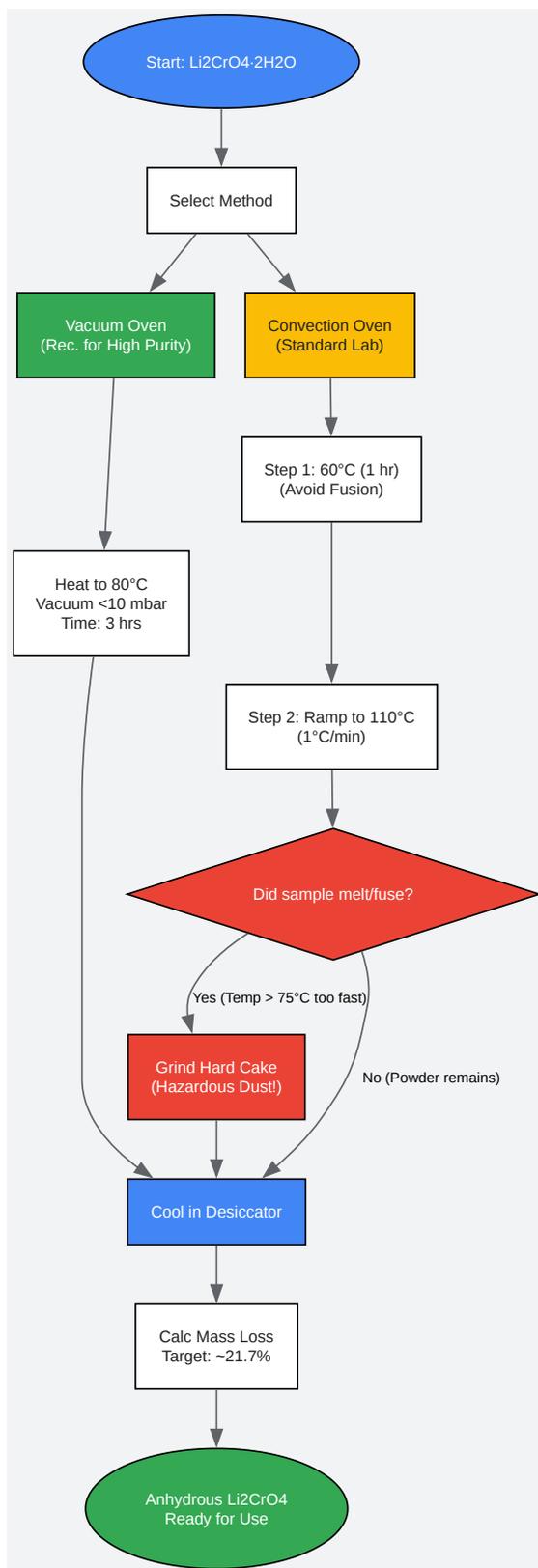
Data & Validation

Use this table to validate if your sample is fully anhydrous.

Parameter	Value	Notes
Formula		Starting Material
MW (Dihydrate)	~165.92 g/mol	
MW (Anhydrous)	~129.88 g/mol	Target Material
Water Mass (2)	36.03 g/mol	
Theoretical Mass Loss	21.71%	Target Weight Loss
Melting Point (Hydrate)	74.6°C	Decomposes/Fuses
Melting Point (Anhydrous)	>480°C	Stable up to high heat

Visualizing the Workflow

The following diagram illustrates the critical decision paths to avoid sample fusion.



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Figure 1: Decision logic for thermal dehydration, highlighting the risk of fusion (melting in crystal water) if heating rates are uncontrolled.

Troubleshooting & FAQ

Q1: My sample turned green. Is it still usable?

Diagnosis: Contamination / Reduction. Explanation: Hexavalent Chromium (Yellow, Cr

) has reduced to Trivalent Chromium (Green, Cr

). This usually happens if organic matter (paper, dust, or reducing solvents) was present in the crucible during heating. Action: Discard the sample (as hazardous waste). The stoichiometry is now compromised. Ensure crucibles are chemically clean before use.

Q2: I dried it for 4 hours, but the weight is increasing while I weigh it.

Diagnosis: Deliquescence. Explanation: Anhydrous Lithium Chromate is extremely hygroscopic. It will scavenge moisture from the air within seconds. Action:

- Weigh the sample inside a closed weighing bottle.
- Tare the bottle lid, place the hot sample in, close the lid, cool in a desiccator, then weigh the closed assembly.

Q3: Can I just heat it to 200°C to be faster?

Diagnosis: Risk of Fusion. Explanation: While the anhydrous salt is stable at 200°C, the hydrated starting material will dissolve in its own water at ~75°C. If you plunge the dihydrate into a 200°C oven, you will get a fused, glass-like puck that is difficult to remove from the crucible without generating dangerous dust.

Q4: How do I store the anhydrous material?

Recommendation: Store in a tightly sealed container with a Parafilm seal, placed inside a secondary desiccator cabinet. If the powder turns from bright yellow to a dull, clumpy orange-yellow, it has likely absorbed moisture.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 26627, Lithium Chromate. Retrieved from [[Link](#)]
- New Jersey Department of Health. Hazardous Substance Fact Sheet: Lithium Chromate. [[1](#)]
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- Occupational Safety and Health Administration (OSHA). Hexavalent Chromium Standards. [[3](#)]
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Sources

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- [2. echemi.com \[echemi.com\]](#)
- [3. Hexavalent Chromium - Overview | Occupational Safety and Health Administration \[osha.gov\]](#)
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